

3-Dimethylaminopropylchloride hydrochloride molecular weight

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Compound of Interest

Compound Name: 3-Dimethylaminopropylchloride
hydrochloride

Cat. No.: B072642

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Introduction to 3-Dimethylaminopropylchloride Hydrochloride

3-Dimethylaminopropylchloride hydrochloride, identified by the CAS Number 5407-04-5, is a vital chemical intermediate.^{[1][2][3][4]} It is a white to yellowish crystalline powder that is soluble in water.^[2] In the pharmaceutical industry, it serves as a key building block in the synthesis of numerous active pharmaceutical ingredients (APIs), including antipsychotics and antispasmodic drugs.^[3] Its precise molecular weight is fundamental for accurate stoichiometric calculations in these synthetic processes, ensuring reaction efficiency and purity of the final product.

The Significance of Molecular Weight in Research and Development

In any chemical synthesis or analysis, molecular weight (MW) is a cornerstone property. It represents the mass of one mole of a substance, typically expressed in grams per mole (g/mol). For the drug development professional, an accurate understanding of MW is non-negotiable for several reasons:

- **Stoichiometric Precision:** All synthetic reactions depend on the molar ratios of reactants. Calculating the required mass of DMAPCI-HCl for a reaction is directly dependent on its

molecular weight. Errors in this value can lead to incomplete reactions, undesirable side products, and reduced yields.

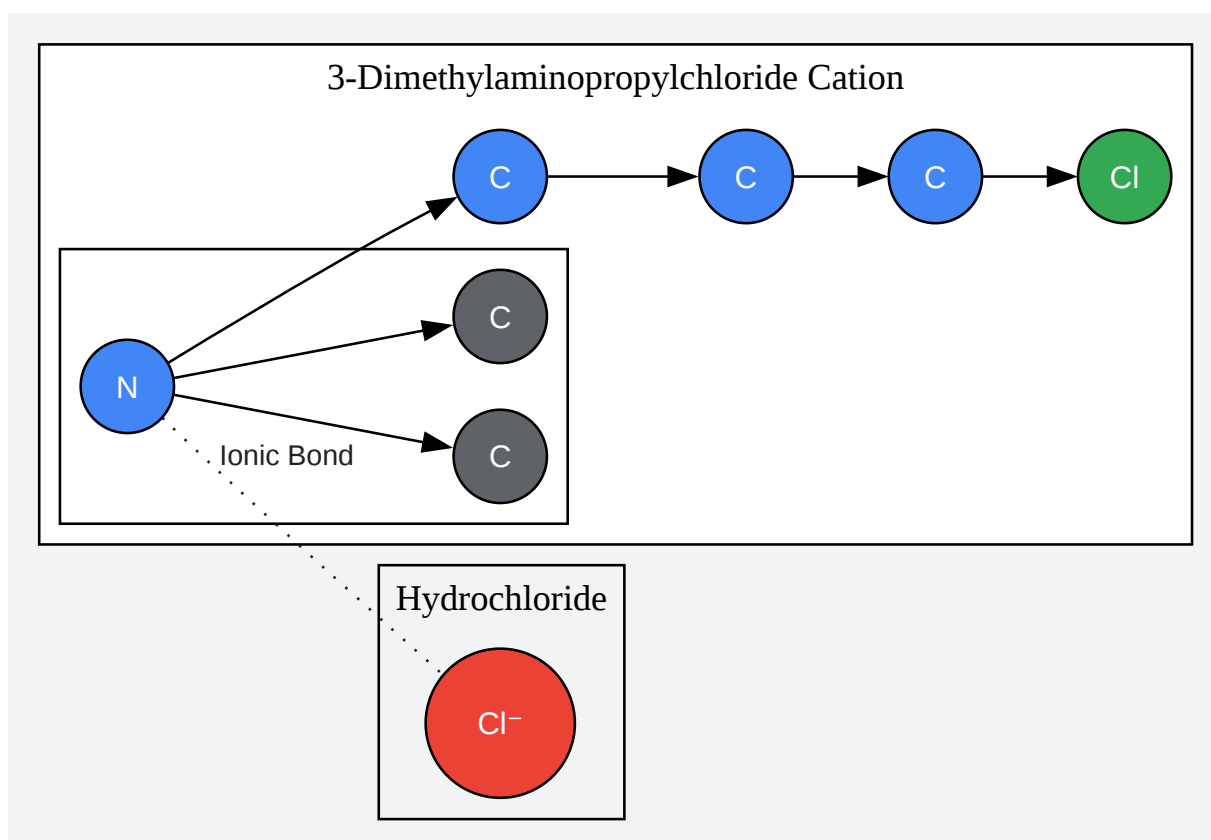
- **Solution Preparation:** The preparation of solutions with a specific molarity (moles per liter) is a daily task in research. The molecular weight is the direct conversion factor between the mass of the solute (in grams) and the number of moles.
- **Analytical Characterization:** Techniques like mass spectrometry experimentally determine the mass-to-charge ratio of a molecule, providing a direct verification of the theoretical molecular weight and confirming the identity and purity of a synthesized compound.

Chemical Formula and Structure

To calculate the molecular weight, one must first establish the precise chemical formula. **3-Dimethylaminopropylchloride hydrochloride** is the hydrochloride salt of 3-chloro-N,N-dimethylpropan-1-amine. Its structure consists of a propyl chain with a chlorine atom at one end and a dimethylamino group at the other, which is protonated to form a salt with a chloride ion.

The molecular formula is consistently cited as $C_5H_{13}Cl_2N$.^{[1][5][6]} This formula accounts for all atoms in the compound: the organic cation $(C_5H_{12}ClN)^+$ and the chloride anion (Cl^-) .

Below is a diagram illustrating the connectivity of the atoms within the molecule.



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Sources

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